

# Chemical and physical properties of 3-Oxo-alpha-ionol

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## Compound of Interest

Compound Name: 3-Oxo-alpha-ionol

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## 3-Oxo-alpha-ionol: A Technical Guide for Researchers

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and known biological context of **3-Oxo-alpha-ionol**. This document synthesizes available data to serve as a foundational resource for its application in research and development.

## Chemical and Physical Properties

**3-Oxo-alpha-ionol** is a sesquiterpenoid, a class of terpenes with a 13-carbon structure.<sup>[1][2][3]</sup> It is a natural aroma compound derived from the oxidative degradation of carotenoids and is found in various fruits and flowers.<sup>[1][4]</sup> The compound exists as different stereoisomers, which may lead to variations in reported properties. The data presented below is a summary of available information from various public and commercial sources.

Table 1: Chemical and Physical Properties of **3-Oxo-alpha-ionol**

Property	Value	Source(s)
Molecular Formula	C <sub>13</sub> H <sub>20</sub> O <sub>2</sub>	[1][5]
Molecular Weight	208.30 g/mol	[1][4][5]
CAS Number	34318-21-3 (isomer)	[6]
896107-70-3 (trans-isomer)	[5][7][8]	
IUPAC Name	4-[(1E)-3-hydroxybut-1-en-1-yl]-3,5,5-trimethylcyclohex-2-en-1-one	[3]
Synonyms	3-Oxo- $\alpha$ -ionol, 4-(3-Hydroxy-1-butenyl)-3,5,5-trimethyl-2-cyclohexen-1-one	[5]
Appearance	Not specified, likely an oil	N/A
Boiling Point	315.00 to 316.00 °C @ 760.00 mm Hg	[6]
Flash Point	133.33 °C (272.00 °F)	[6]
Solubility	Soluble in alcohol.[6] Water: 568.9 mg/L @ 25 °C (estimated)	[6]
logP (o/w)	2.146 (estimated)	[6]
Vapor Pressure	0.000036 mmHg @ 25.00 °C (estimated)	[6]

## Experimental Protocols

Detailed experimental protocols for the direct synthesis of **3-Oxo- $\alpha$ -ionol** are not extensively documented in publicly available literature. However, a plausible synthetic route can be inferred from the synthesis of the related compound, 3-Oxo- $\alpha$ -ionol ethyl carbonate.[9] This process involves a three-step conversion from  $\alpha$ -ionone.

## Synthesis of 3-Oxo-alpha-ionol from alpha-Ionone (Proposed)

This proposed protocol is based on the synthesis of 3-Oxo- $\alpha$ -ionol ethyl carbonate and represents a likely pathway to obtain **3-Oxo-alpha-ionol**.

### Step 1: Reduction of alpha-Ionone to alpha-Ionol

- Objective: To reduce the ketone group of alpha-ionone to a hydroxyl group, yielding alpha-ionol.
- Reagents: alpha-Ionone, Sodium borohydride ( $\text{NaBH}_4$ ), Methanol (or Ethanol).
- Procedure:
  - Dissolve alpha-ionone in methanol in a reaction flask.
  - Cool the solution in an ice bath.
  - Slowly add sodium borohydride to the stirred solution.
  - Monitor the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
  - Quench the reaction by the slow addition of a weak acid (e.g., dilute HCl or acetic acid).
  - Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
  - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude alpha-ionol.
- Purification: The crude alpha-ionol can be purified by column chromatography on silica gel.

### Step 2: Oxidation of alpha-Ionol to 3-Oxo-alpha-ionol

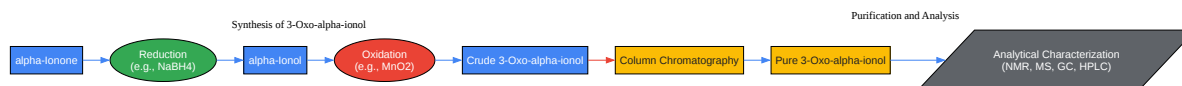
- Objective: To selectively oxidize the allylic alcohol of alpha-ionol to a ketone.

- Reagents: alpha-Ionol, Oxidizing agent (e.g., Manganese dioxide ( $\text{MnO}_2$ ), Pyridinium chlorochromate (PCC), or a modern catalytic oxidation system), Dichloromethane (or other suitable solvent).
- Procedure (using  $\text{MnO}_2$ ):
  - Dissolve the purified alpha-ionol in dichloromethane.
  - Add activated manganese dioxide in excess.
  - Stir the mixture vigorously at room temperature.
  - Monitor the reaction progress by TLC.
  - Upon completion, filter the reaction mixture through a pad of celite to remove the manganese dioxide.
  - Wash the celite pad with additional dichloromethane.
  - Combine the filtrates and concentrate under reduced pressure to obtain crude **3-Oxo-alpha-ionol**.
- Purification: The final product can be purified by column chromatography on silica gel, followed by characterization.

## Analytical Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for structural elucidation and confirmation of the final product.[\[10\]](#)
- Mass Spectrometry (MS): GC-MS or LC-MS can be used to determine the molecular weight and fragmentation pattern of the compound.[\[9\]](#)
- Chromatography: Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are used to assess the purity of the synthesized compound.[\[2\]](#)[\[11\]](#)

## Mandatory Visualizations



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Caption: Proposed experimental workflow for the synthesis of **3-Oxo-alpha-ionol**.

## Biological Activity and Signaling Pathways

The primary documented biological role of **3-Oxo-alpha-ionol** is as a natural aroma compound that contributes to the scent profile of various plants.[1][4] Its mode of action in this context is through the stimulation of olfactory receptors.[4]

Currently, there is a significant lack of specific research in publicly accessible literature detailing the broader biological activities of **3-Oxo-alpha-ionol**. While some studies investigate the general antioxidant, antimicrobial, or anti-inflammatory properties of essential oils containing a mixture of sesquiterpenoids, these findings have not been specifically attributed to **3-Oxo-alpha-ionol**. [6]

### Signaling Pathways:

There is no information available in the reviewed scientific literature to suggest the involvement of **3-Oxo-alpha-ionol** in any specific cellular signaling pathways. Further research is required to explore its potential interactions with biological systems beyond its organoleptic properties.

Due to the absence of data on defined signaling pathways for **3-Oxo-alpha-ionol**, a corresponding diagram cannot be provided at this time.

## Conclusion

**3-Oxo-alpha-ionol** is a naturally occurring sesquiterpenoid with well-characterized chemical and physical properties. While a detailed, peer-reviewed synthesis protocol is not readily available, a plausible synthetic route can be proposed based on related compounds. The primary known biological function of this molecule is as an aroma compound. Its broader pharmacological activities and potential involvement in cellular signaling pathways remain an unexplored area of research, presenting an opportunity for future scientific investigation. This guide provides a foundational summary for researchers interested in exploring the potential of this molecule.

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